

Distearoyl Phosphatidylglycerol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Distearoyl phosphatidylglycerol*

Cat. No.: *B054389*

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Introduction: **Distearoyl Phosphatidylglycerol** (DSPG) is a synthetic, saturated phospholipid that plays a critical role in various scientific and pharmaceutical applications. Its unique anionic properties and biocompatibility make it an invaluable component in the formulation of advanced drug delivery systems, particularly liposomes. This in-depth technical guide provides a comprehensive overview of DSPG, including its chemical and physical properties, synthesis, experimental protocols for its use, and its role in biological signaling pathways.

Physicochemical Properties and Identification

Distearoyl Phosphatidylglycerol is characterized by a glycerol backbone, two stearic acid acyl chains, and a phosphoglycerol head group. The presence of the negatively charged phosphate group at physiological pH imparts an anionic nature to DSPG, which is crucial for its function in various formulations.

CAS Numbers for Distearoyl Phosphatidylglycerol and its Salts

The Chemical Abstracts Service (CAS) number for **Distearoyl Phosphatidylglycerol** can vary depending on its stereochemistry and whether it is in its free acid or salt form. The most

commonly used form in research and pharmaceutical development is the sodium salt of the racemic mixture.

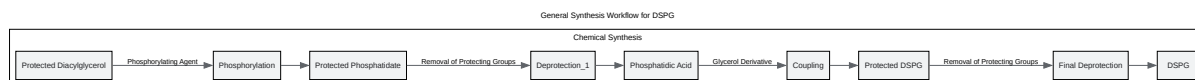
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
1,2-distearoyl-sn-glycero-3-phospho-(1'-rac-glycerol) sodium salt	200880-42-8	C ₄₂ H ₈₂ NaO ₁₀ P	801.06
1,2-Distearoyl-rac-glycero-3-phosphoglycerol	124011-52-5	C ₄₂ H ₈₃ O ₁₀ P	779.08
1,2-distearoyl-sn-glycero-3-phosphorylglycerol	4537-78-4	C ₄₂ H ₈₃ O ₁₀ P	779.08
Distearoyl phosphatidylglycerole sodium salt	67232-82-0	C ₄₂ H ₈₁ Na ₂ O ₁₀ P	823.04

Synthesis of Distearoyl Phosphatidylglycerol

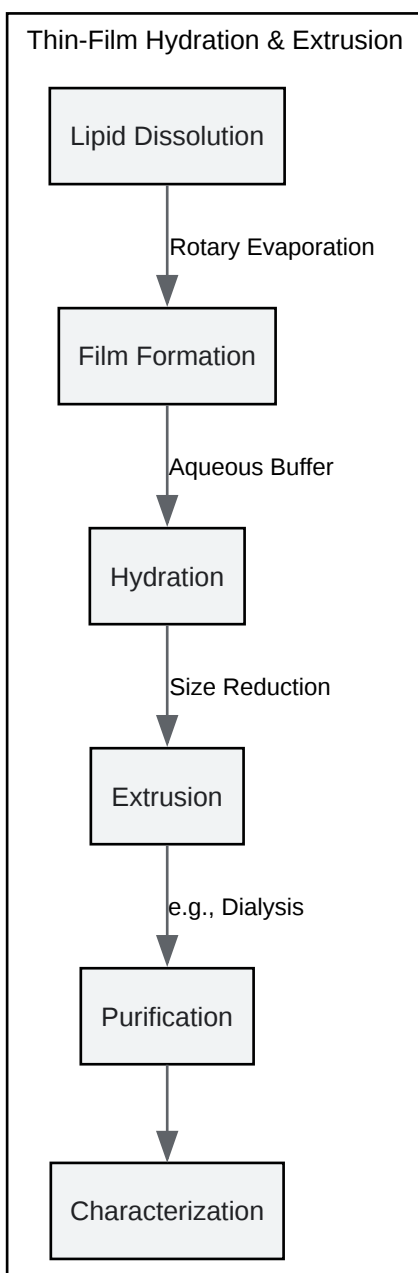
The synthesis of DSPG is a multi-step process that can be achieved through various chemical routes. A common approach involves the phosphorylation of a protected diacylglycerol followed by deprotection and coupling with glycerol.

General Synthesis Workflow

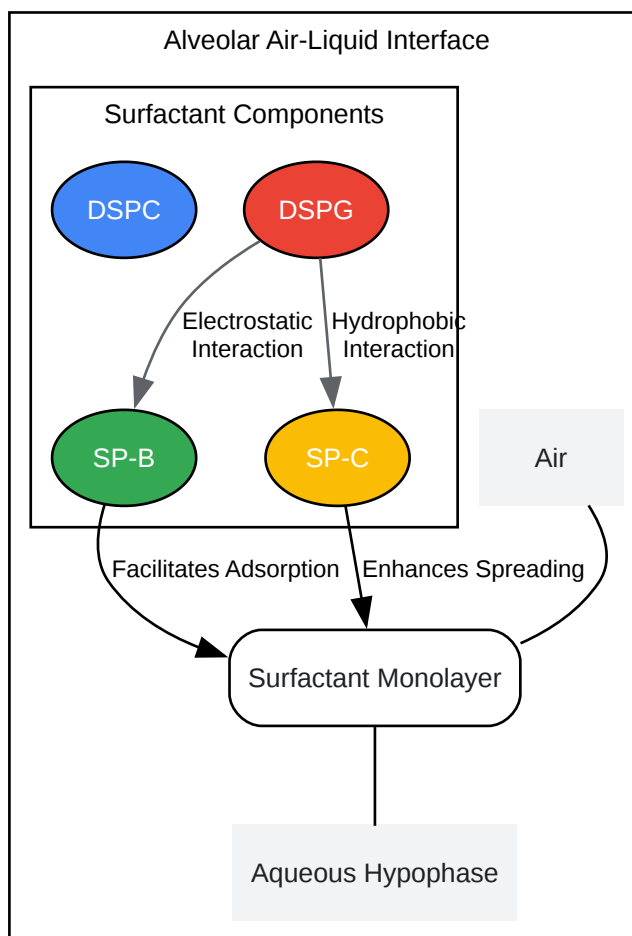
The following diagram illustrates a generalized workflow for the chemical synthesis of DSPG.

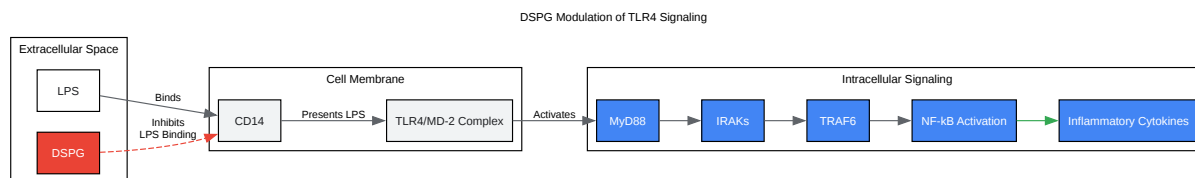


Liposome Preparation Workflow



DSPG in Pulmonary Surfactant





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